

# Essential Safety and Logistical Information for Handling AZ10606120 Dihydrochloride

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## Compound of Interest

Compound Name: AZ10606120 dihydrochloride

Cat. No.: B10769028

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This document provides crucial safety protocols and logistical guidance for the handling and disposal of **AZ10606120 dihydrochloride**, a potent and selective P2X7 receptor antagonist. While this compound does not meet the classification criteria for hazardous substances under EC Directives 67/548/EEC, 1999/45/EC, or 1272/2008, its full toxicological properties have not been exhaustively investigated.[1] Therefore, adherence to prudent laboratory practices is paramount to ensure personnel safety and experimental integrity.

## Compound Identification and Properties

Property	Value
IUPAC Name	N-[2-[[2-[(2-Hydroxyethyl)amino]ethyl]amino]-5-quinoliny]-2-tricyclo[3.3.1.1 <sup>3,7</sup> ]dec-1-ylacetamide dihydrochloride[1]
CAS Number	607378-18-7[1]
Molecular Formula	C <sub>25</sub> H <sub>34</sub> N <sub>4</sub> O <sub>2</sub> ·2HCl[1]
Molecular Weight	495.48 g/mol [1]
Appearance	Off-white solid
Solubility	Soluble to 25 mM in water and to 100 mM in DMSO.[2] Not soluble in PBS.[3]

## Personal Protective Equipment (PPE)

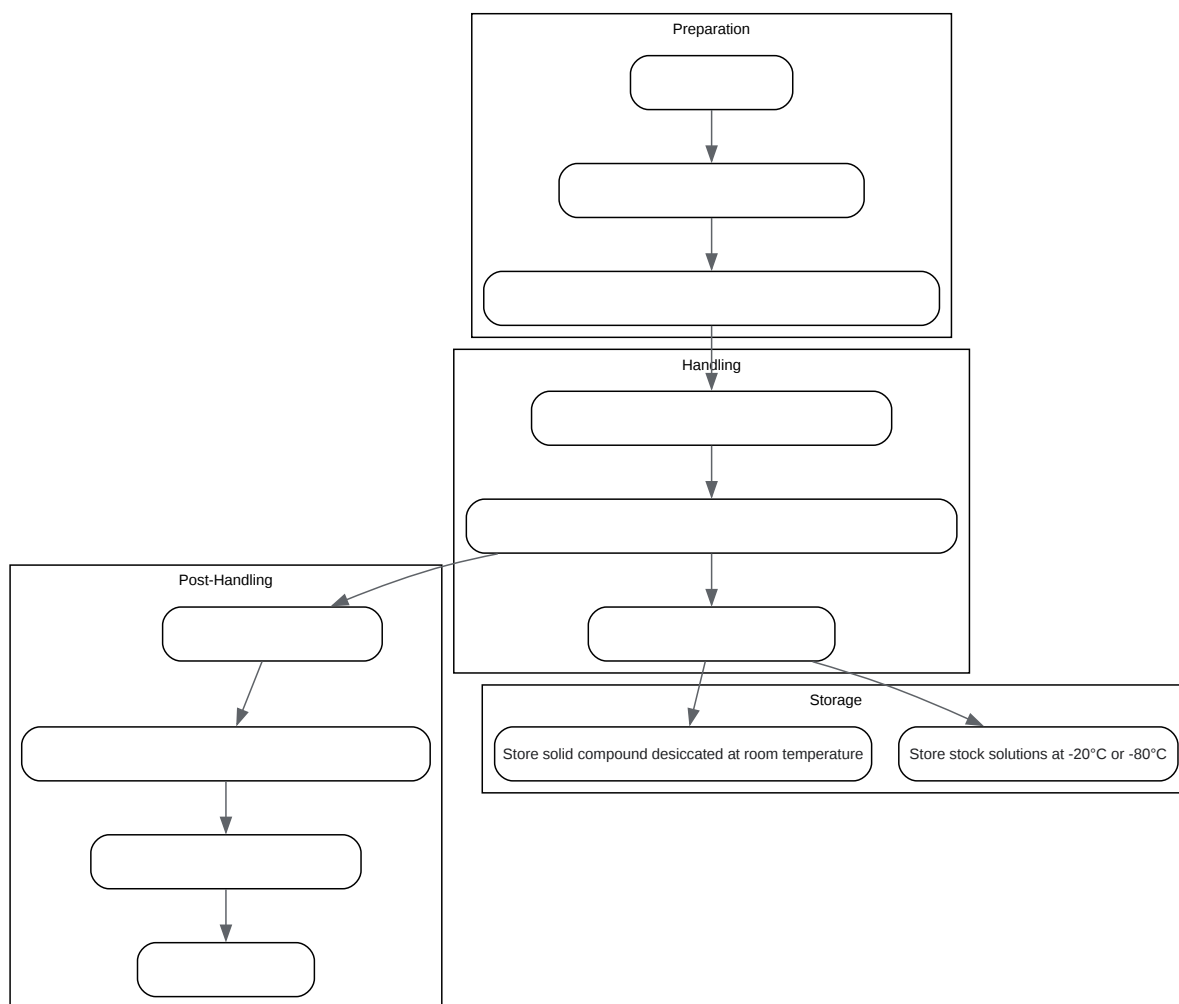
The following PPE is mandatory when handling **AZ10606120 dihydrochloride** to minimize exposure risk.

PPE Category	Item	Specifications and Use
Hand Protection	Nitrile Gloves	Must be disposable, powder-free, and resistant to chemicals. Double gloving is recommended when handling stock solutions or performing procedures with a higher risk of splashing.
Eye Protection	Safety Glasses with Side Shields or Goggles	Required at all times in the laboratory where the compound is handled. A face shield should be used in conjunction with goggles when there is a significant risk of splashing.
Body Protection	Laboratory Coat	A long-sleeved, knee-length lab coat is required. Consider a disposable gown for procedures involving larger quantities or for extended handling periods.
Respiratory Protection	Not generally required for small quantities handled in a well-ventilated area or a chemical fume hood.	For weighing or procedures that may generate dust or aerosols, a NIOSH-approved N95 respirator or higher is recommended. In case of a significant spill, a powered air-purifying respirator (PAPR) may be necessary.
Foot Protection	Closed-toe Shoes	Must fully cover the feet.

## Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **AZ10606120 dihydrochloride** is essential for safety and to maintain the integrity of the compound.

## Workflow for Handling **AZ10606120 dihydrochloride**



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Caption: Workflow for the safe handling of **AZ10606120 dihydrochloride**.

## Experimental Protocols

### 1. Preparation of Stock Solutions:

- Materials: **AZ10606120 dihydrochloride** solid, appropriate solvent (e.g., DMSO, sterile water), sterile microcentrifuge tubes or vials, calibrated pipettes.
- Procedure:
  - Ensure all work is performed in a chemical fume hood.
  - Calculate the required mass of the compound to achieve the desired stock concentration.
  - Carefully weigh the solid compound using an analytical balance.
  - Add the appropriate volume of solvent to the vial containing the compound.
  - Vortex or sonicate briefly to ensure complete dissolution.
  - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

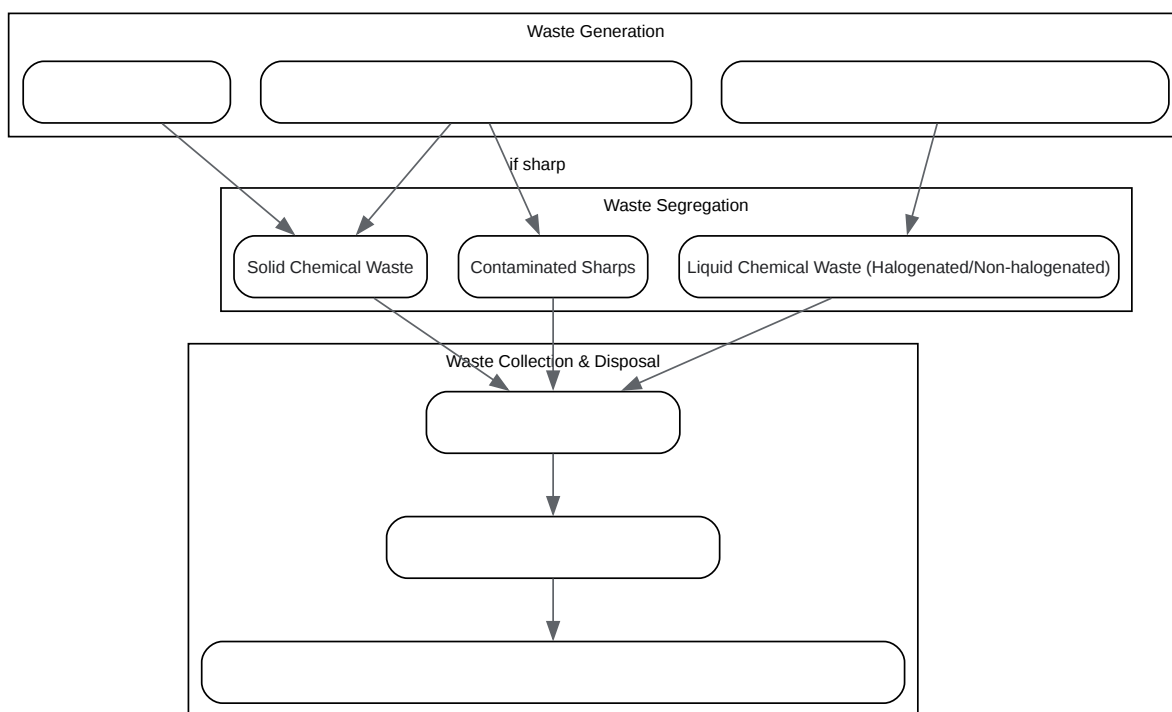
### 2. Storage of Stock Solutions:

- Store DMSO stock solutions at -20°C for up to 1 month or -80°C for up to 6 months.<sup>[4]</sup>
- Aqueous stock solutions should be prepared fresh, but can be stored at -20°C for short periods. It is recommended to filter-sterilize aqueous solutions before use in cell-based assays.<sup>[4]</sup>

## Disposal Plan

Proper disposal of **AZ10606120 dihydrochloride** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

## Chemical Waste Disposal Pathway



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Caption: Disposal pathway for waste contaminated with **AZ10606120 dihydrochloride**.

## Disposal Guidelines:

Waste Type	Disposal Procedure
Solid Waste	Collect in a designated, labeled solid chemical waste container. This includes excess compound and contaminated items like weighing paper and gloves.
Liquid Waste	Collect in a labeled, leak-proof liquid chemical waste container. Segregate halogenated and non-halogenated waste streams as per your institution's guidelines.
Sharps Waste	Dispose of contaminated needles, syringes, and other sharps in a designated sharps container for chemical contamination.
Empty Containers	Rinse the container three times with a suitable solvent. The rinsate must be collected as liquid chemical waste. After rinsing, the container can typically be disposed of as regular lab glass or plastic waste, but consult your institutional policies.

Important Note: Never dispose of **AZ10606120 dihydrochloride** or its solutions down the drain or in the regular trash. Always follow your institution's specific chemical waste disposal procedures.

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